

Osmanthuside H discovery and isolation

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Compound Focus: Osmanthuside H

CAS No.: 149155-70-4

Cat. No.: S579123

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Chemical Profile of Osmanthuside H

The table below summarizes the fundamental chemical and structural data for **Osmanthuside H**.

Property	Description
IUPAC Name	(2R,3S,4S,5R,6R)-2-[[[(2R,3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-2-yl]oxymethyl]-6-[2-(4-hydroxyphenyl)ethoxy]oxane-3,4,5-triol [1]
CAS Registry Number	149155-70-4 [2]
Molecular Formula	C ₁₉ H ₂₈ O ₁₁ [2] [3] [1]
Molecular Weight	432.4 g/mol [2] [1]
Structure Class	Phenylethanoid Glycoside [2] [1]
SMILES	<chem>C1[C@@]([C@H]([C@@H](O1)OC[C@@H]2[C@H]([C@@H]([C@H]([C@@H](O2)OCCC3=CC=C(C=C3)O)O)O)O)O)(CO)O</chem> [3]

Natural Sources and Identification

Osmanthuside H is a natural product identified in several plant species, primarily through advanced chromatographic and mass spectrometric techniques.

Plant Source	Family	Identified In	Analytical Method
<i>Ligustrum lucidum</i> (Processed fruit)	Oleaceae	Processed Ligustri Lucidi Fructus (LLF) [4]	UHPLC-ESI-Q-TOF-MS [4]
<i>Osmanthus fragrans</i> (Roots)	Oleaceae	Roots [5]	HPLC-MS/MS [5]
<i>Ligustrum japonicus</i>	Oleaceae	Not Specified [1]	-
<i>Sargentodoxa cuneata</i>	Lardizabalaceae	Not Specified [1]	-

Analytical Characterization Data

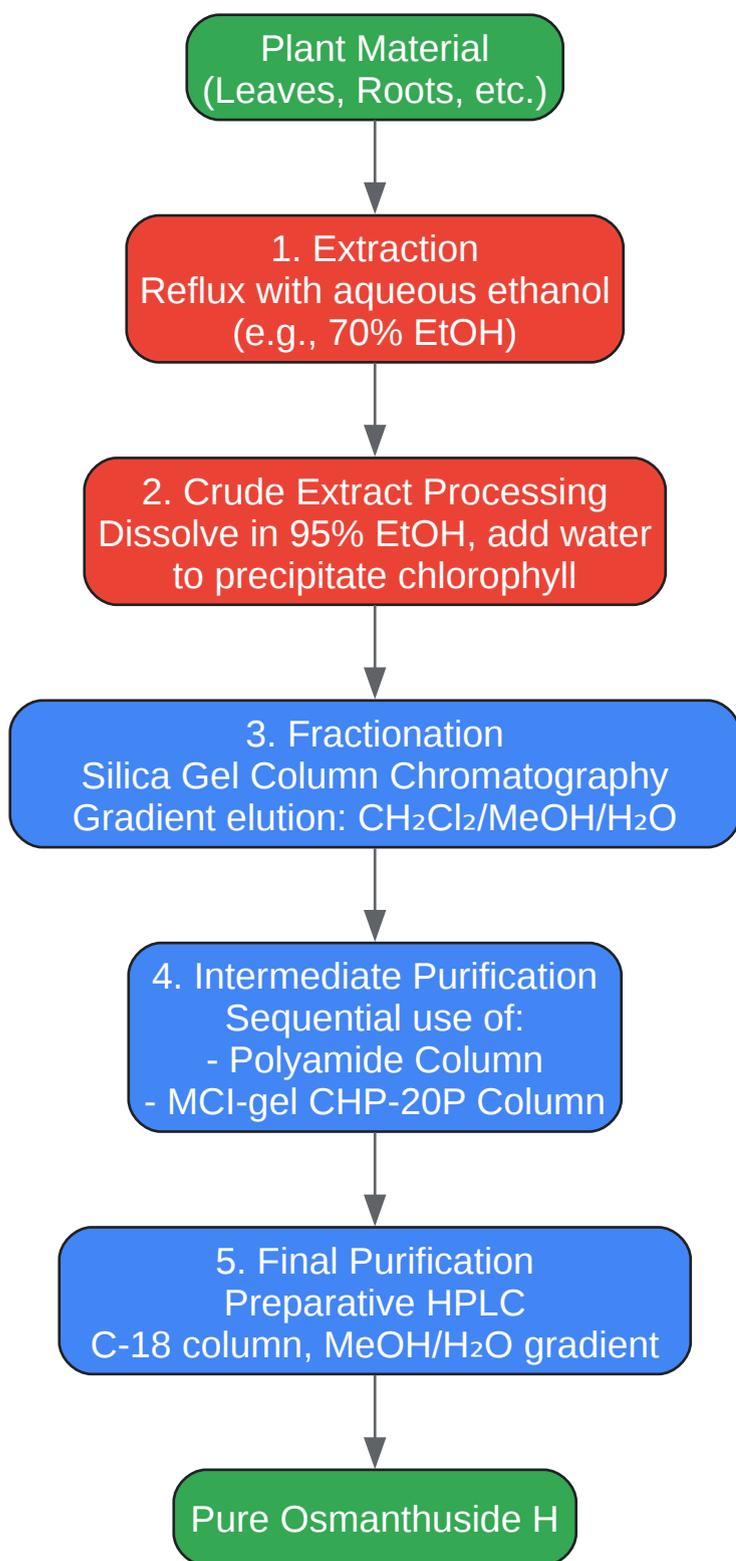
The key analytical parameters for identifying **Osmanthuside H** via mass spectrometry, as established in a study on processed *Ligustri Lucidi Fructus*, are as follows [4]:

Parameter	Value / Observation
Retention Time	7.72 minutes [4]
Ionization Mode	ESI-Negative [4]
Theoretical [M-H] ⁻ m/z	431.1559 [4]
Experimental [M-H] ⁻ m/z	431.1558 [4]
Mass Error	-0.1 ppm [4]
Key MS ² Fragments (m/z)	299.1114, 149.0457, 119.0486, 101.0255 [4]

The mass spectral fragmentation pattern provides evidence for its structure; the fragment ion at m/z 299.1114 likely corresponds to the deprotonated molecule of salidroside, indicating the loss of the apiosyl moiety [4].

A Generalized Isolation Workflow

While a detailed protocol for **Osmanthuside H** is not available, the following workflow synthesizes common techniques used to isolate similar phenylethanoid glycosides from plant material [6]. You can adapt this general framework for your specific research needs.



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Generalized isolation workflow for phenylethanoid glycosides

Reported Biological Activities

Research into the bioactivities of **Osmanthuside H** is still preliminary. It is primarily noted for its **significant antioxidant properties**, which are attributed to its phenolic structure [2]. This makes it a compound of interest for further investigation into conditions related to oxidative stress. It has also been flagged for potential **anti-inflammatory effects** [2].

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References

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